

A Technical Guide to 1-Hexen-4-yne: Commercial Availability, Synthesis, and Applications

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Compound of Interest

Compound Name: **1-Hexen-4-yne**

Cat. No.: **B3343003**

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Hexen-4-yne is a versatile bifunctional molecule containing both a terminal alkene and an internal alkyne. This unique structural motif makes it a valuable building block in organic synthesis, particularly for the construction of complex molecular architectures. Its dual reactivity allows for selective transformations at either the double or triple bond, or simultaneous reactions involving both functionalities. This guide provides an in-depth overview of the commercial availability, suppliers, chemical properties, synthesis, and key applications of **1-Hexen-4-yne**, with a focus on its relevance to researchers in chemistry and drug development.

Commercial Availability and Suppliers

1-Hexen-4-yne is commercially available from a number of chemical suppliers catering to the research and development market. The product has achieved commercial mass production, ensuring a stable supply for laboratory and potential scale-up needs.^[1] Purity levels can vary between suppliers, with some offering standard grades and others providing higher purity options. When purchasing, it is crucial to obtain a certificate of analysis to verify the purity and identify any potential impurities.

Table 1: Prominent Commercial Suppliers of **1-Hexen-4-yne**

| Supplier | Product Number/Name | Purity/Grades Offered | Notes |
|---------------------------------|-----------------------|-----------------------|---|
| Benchchem | B3343003 | Not specified | For research use only. [2] |
| American Custom Chemicals Corp. | 1-HEXEN-4-YNE | 95.00% | Available in small quantities (e.g., 5mg). [1] |
| GFS Chemicals | Not explicitly listed | Not specified | A known manufacturer of alkyne building blocks. [3] |

Note: The availability and specifications from suppliers are subject to change. It is recommended to contact the suppliers directly for the most current information and to request a Certificate of Analysis.

Physicochemical Properties

A comprehensive understanding of the physical and chemical properties of **1-Hexen-4-yne** is essential for its safe handling, storage, and application in chemical reactions.

Table 2: Physicochemical Data for **1-Hexen-4-yne**

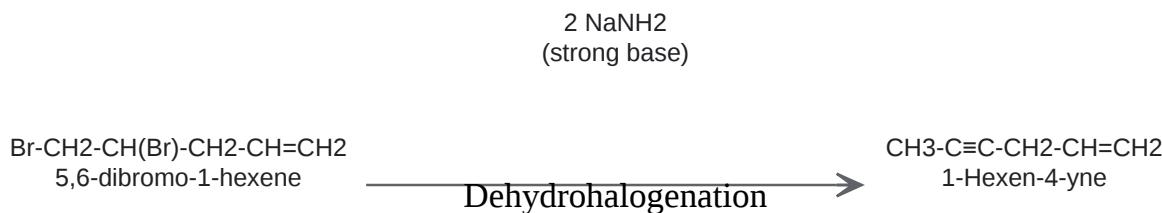
| Property | Value | Source(s) |
|-------------------|---------------------------------|-----------|
| Molecular Formula | C ₆ H ₈ | [4][5] |
| Molecular Weight | 80.13 g/mol | [4][5] |
| CAS Number | 5009-11-0 | [4][5] |
| Boiling Point | 53.5 °C at 760 mmHg | [1] |
| Density | 0.756 g/cm ³ | [1] |
| Refractive Index | 1.4460 | [1] |
| Flash Point | -29.046 °C | [1] |
| InChI Key | RIGMRFDIWRRSMS- UHFFFAOYSA-N | [2] |
| Canonical SMILES | CC#CCC=C | [1] |

Synthesis of 1-Hexen-4-yne

The most commonly cited method for the synthesis of **1-Hexen-4-yne** is the double dehydrohalogenation of a suitable precursor, such as 5,6-dibromo-1-hexene.[2] This elimination reaction is typically carried out using a strong base.

Experimental Protocol: Synthesis via Dehydrohalogenation

Reaction Scheme:



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Figure 1. Synthesis of **1-Hexen-4-yne** via dehydrohalogenation.

Materials:

- 5,6-dibromo-1-hexene
- Sodium amide (NaNH_2)
- Liquid ammonia (solvent)
- Anhydrous diethyl ether
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate
- Standard glassware for inert atmosphere reactions

Procedure:

- Reaction Setup: In a flame-dried, three-necked flask equipped with a dry ice condenser, magnetic stirrer, and a gas inlet, condense liquid ammonia at $-78\text{ }^\circ\text{C}$ under an inert atmosphere (e.g., nitrogen or argon).
- Addition of Base: Carefully add sodium amide to the liquid ammonia with stirring until the base is fully dissolved.
- Addition of Substrate: Slowly add a solution of 5,6-dibromo-1-hexene in anhydrous diethyl ether to the sodium amide solution. The reaction is typically exothermic and should be controlled by the rate of addition.
- Reaction Monitoring: Stir the reaction mixture at $-78\text{ }^\circ\text{C}$ for a specified time, monitoring the progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- Quenching: Upon completion, carefully quench the reaction by the slow addition of saturated aqueous ammonium chloride solution.

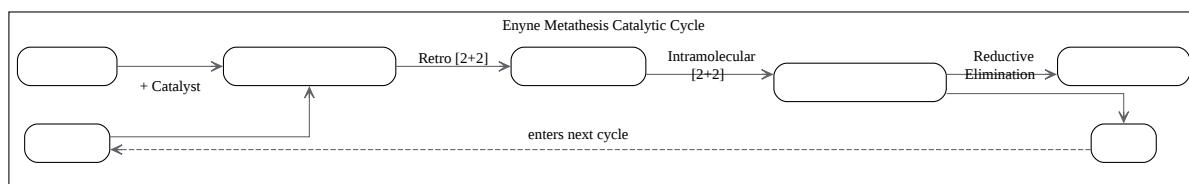
- Work-up: Allow the ammonia to evaporate. Extract the aqueous layer with diethyl ether. Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
- Purification: Filter the drying agent and remove the solvent under reduced pressure. The crude product can be purified by distillation to yield **1-Hexen-4-yne**.

Chemical Reactivity and Applications in Synthesis

The dual functionality of **1-Hexen-4-yne** makes it a versatile substrate for a variety of organic transformations. The terminal alkene and internal alkyne can react selectively or in concert, providing access to a wide range of molecular scaffolds.

Enyne Metathesis

Enyne metathesis is a powerful bond-reorganization reaction catalyzed by metal carbenes (e.g., Grubbs-type ruthenium catalysts) that transforms an alkene and an alkyne into a 1,3-diene. Intramolecular enyne metathesis, or ring-closing enyne metathesis (RCEYM), is particularly useful for the synthesis of cyclic compounds.



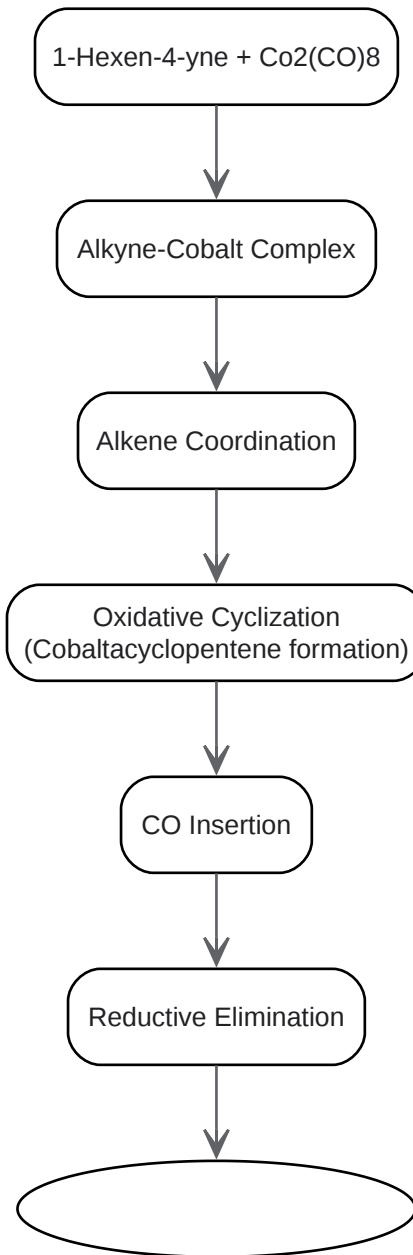
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Figure 2. Simplified workflow for enyne metathesis.

Pauson-Khand Reaction

The Pauson-Khand reaction is a formal [2+2+1] cycloaddition of an alkene, an alkyne, and carbon monoxide, typically mediated by a cobalt carbonyl complex, to form a cyclopentenone.

The intramolecular version of this reaction is a powerful tool for the synthesis of bicyclic systems.



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Figure 3. Key steps in the Pauson-Khand reaction.

Other Reactions

- Cycloaddition Reactions: The alkene moiety can participate in [4+2] cycloaddition reactions (Diels-Alder reactions) with suitable dienes.

- Electrophilic Additions: Both the double and triple bonds can undergo electrophilic addition of reagents such as hydrogen halides and halogens.
- Use in Natural Product Synthesis: The enyne motif is a key structural element in numerous natural products, and **1-Hexen-4-yne** can serve as a model substrate or starting material in their total synthesis.^[6]^[7]

Biological Relevance and Drug Development

While direct biological activity of **1-Hexen-4-yne** itself has not been extensively reported, the enyne functional group is present in a variety of biologically active natural products.^[8] These natural enynes have shown promising activities, including anti-inflammatory properties.^[9]^[10]^[11] The structural similarity of some enyne derivatives to natural anti-inflammatory agents is believed to be a contributing factor to their biological effects.^[9]^[10]^[11]

The versatility of **1-Hexen-4-yne** in organic synthesis makes it a valuable tool for medicinal chemists in the generation of compound libraries for drug discovery. By utilizing reactions such as enyne metathesis and Pauson-Khand, novel scaffolds can be efficiently synthesized and subsequently evaluated for their biological activity.

Analytical Methods for Purity Assessment

Ensuring the purity of **1-Hexen-4-yne** is critical for its use in synthesis, as impurities can lead to side reactions and affect product yields and purity.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a primary technique for assessing the purity of volatile compounds like **1-Hexen-4-yne**. It allows for the separation of the main component from volatile impurities and provides their identification through mass spectral data.

General GC-MS Protocol:

- Sample Preparation: Prepare a dilute solution of **1-Hexen-4-yne** in a volatile organic solvent (e.g., dichloromethane or hexane).
- Instrumentation: Use a gas chromatograph equipped with a capillary column suitable for separating volatile hydrocarbons (e.g., a non-polar DB-1 or HP-5ms column) and a mass

spectrometer detector.

- GC Conditions:
 - Injector Temperature: Typically set around 250 °C.
 - Oven Temperature Program: Start at a low temperature (e.g., 40 °C) and ramp up to a higher temperature (e.g., 250 °C) to ensure the elution of all components.
 - Carrier Gas: Helium at a constant flow rate.
- MS Conditions:
 - Ionization Mode: Electron Impact (EI).
 - Mass Range: Scan a range appropriate for the expected compound and potential fragments (e.g., m/z 35-350).
- Data Analysis: Identify the **1-Hexen-4-yne** peak based on its retention time and mass spectrum. The purity can be estimated by the relative peak area of the main component compared to the total area of all peaks.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H and ¹³C NMR spectroscopy are powerful tools for confirming the structure of **1-Hexen-4-yne** and identifying impurities. The chemical shifts and coupling constants of the protons and carbons provide detailed information about the molecular structure.

Expected ¹H NMR signals for **1-Hexen-4-yne**:

- Signals in the alkene region (around 5-6 ppm) for the vinyl protons.
- Signals for the allylic and propargylic protons.
- A signal for the methyl group protons.

Expected ¹³C NMR signals for **1-Hexen-4-yne**:

- Signals for the two sp² carbons of the double bond.

- Signals for the two sp carbons of the triple bond.
- Signals for the sp³ carbons.

Safety and Handling

Safety data sheets for structurally similar compounds like 1-hexyne indicate that **1-Hexen-4-yne** should be handled with care. It is a flammable liquid and vapor. Appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn. All manipulations should be performed in a well-ventilated fume hood.

Conclusion

1-Hexen-4-yne is a commercially available and highly versatile building block for organic synthesis. Its unique combination of a terminal alkene and an internal alkyne allows for a rich and diverse range of chemical transformations, making it a valuable tool for researchers in academia and industry, including those in the field of drug development. A thorough understanding of its properties, synthesis, and reactivity is key to unlocking its full potential in the creation of complex and biologically relevant molecules.

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